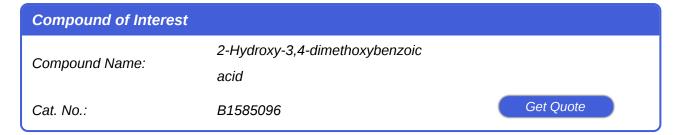


Unveiling 2-Hydroxy-3,4-dimethoxybenzoic Acid: A Historical and Technical Guide

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For Researchers, Scientists, and Drug Development Professionals

Introduction

2-Hydroxy-3,4-dimethoxybenzoic acid, also known as 3,4-dimethoxysalicylic acid, is a phenolic compound that has garnered interest in various scientific fields. While not as widely recognized as its structural isomers, its unique substitution pattern on the benzoic acid core imparts specific chemical properties that make it a subject of study. This technical guide provides a comprehensive overview of the discovery, history, and key experimental data related to this molecule.

Discovery and Historical Context

The definitive discovery and first reported isolation or synthesis of **2-Hydroxy-3,4-dimethoxybenzoic acid** are not prominently documented in readily available historical chemical literature. It is recognized as a natural product, having been identified as a constituent of Eriostemon crowei, a flowering plant in the family Rutaceae. However, the primary scientific report detailing this initial isolation has proven elusive in broad searches of modern databases.

The history of its related isomers provides some context. The study of hydroxy- and methoxy-substituted benzoic acids is deeply rooted in the history of natural product chemistry and the development of synthetic organic chemistry in the 19th and early 20th centuries. For instance, the related compound ortho-vanillin (2-hydroxy-3-methoxybenzaldehyde) was first isolated in



1876 by the renowned German chemist Ferdinand Tiemann. This era was characterized by the isolation and structural elucidation of numerous compounds from plant sources, followed by efforts to achieve their laboratory synthesis.

Given the structural relationship to well-known natural products like vanillin and salicylic acid, it is plausible that **2-Hydroxy-3,4-dimethoxybenzoic acid** was first isolated and characterized during the extensive phytochemical investigations of the late 19th or early 20th century. However, without the primary publication, the specific details of its discovery remain to be definitively established.

Physicochemical Properties

A summary of the key physicochemical properties of **2-Hydroxy-3,4-dimethoxybenzoic acid** is presented below. This data is compiled from various chemical databases and commercial suppliers.

Property	Value	Source
Molecular Formula	C ₉ H ₁₀ O ₅	[1]
Molecular Weight	198.17 g/mol	[1]
Melting Point	170-172 °C	[2]
Appearance	White to off-white crystalline powder	
Solubility	Soluble in methanol, ethanol, and other organic solvents.	[2]
CAS Number	5653-46-3	[1]

Experimental Protocols

Due to the absence of the primary literature detailing the initial isolation or synthesis, this guide provides a generalized experimental protocol for the synthesis of a closely related compound, veratric acid (3,4-dimethoxybenzoic acid), from which **2-hydroxy-3,4-dimethoxybenzoic acid** could potentially be derived through selective hydroxylation. This protocol is illustrative of the chemical methodologies that would have been available to chemists in the early 20th century.



Illustrative Synthesis of Veratric Acid (A Precursor)

A common historical method for the synthesis of veratric acid involves the oxidation of veratraldehyde.

Materials:

- Veratraldehyde (3,4-dimethoxybenzaldehyde)
- Potassium permanganate (KMnO₄)
- Sodium carbonate (Na₂CO₃)
- Sulfuric acid (H₂SO₄)
- Water
- Ethanol

Procedure:

- A solution of sodium carbonate is prepared in water.
- Veratraldehyde is added to the sodium carbonate solution and the mixture is heated.
- A solution of potassium permanganate in water is added portion-wise to the heated mixture with stirring. The reaction is exothermic and the addition should be controlled to maintain a moderate temperature.
- After the addition is complete, the mixture is heated for an additional period to ensure the completion of the oxidation. The disappearance of the purple color of the permanganate indicates the end of the reaction.
- The hot solution is filtered to remove the manganese dioxide precipitate.
- The filtrate is cooled and acidified with sulfuric acid, leading to the precipitation of crude veratric acid.



 The crude product is collected by filtration and recrystallized from hot water or an ethanolwater mixture to yield pure veratric acid.

Logical Relationship of Synthesis

The following diagram illustrates the logical progression from a common starting material to the target compound's structural class.



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Caption: A potential synthetic logic from veratraldehyde.

Conclusion

While the precise historical details surrounding the discovery of **2-Hydroxy-3,4-dimethoxybenzoic acid** remain to be fully elucidated from primary sources, its identity as a natural product and its relationship to other well-studied phenolic compounds are clear. The provided physicochemical data offers a foundation for its use in research and development. Further investigation into historical phytochemical literature of the Rutaceae family may yet uncover the original report of its isolation, providing a more complete picture of the history of this intriguing molecule.

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